

Oleyl Palmitamide in Cosmetics: Core Information

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Compound Focus: Oleyl palmitamide

CAS No.: 16260-09-6

Cat. No.: S1516762

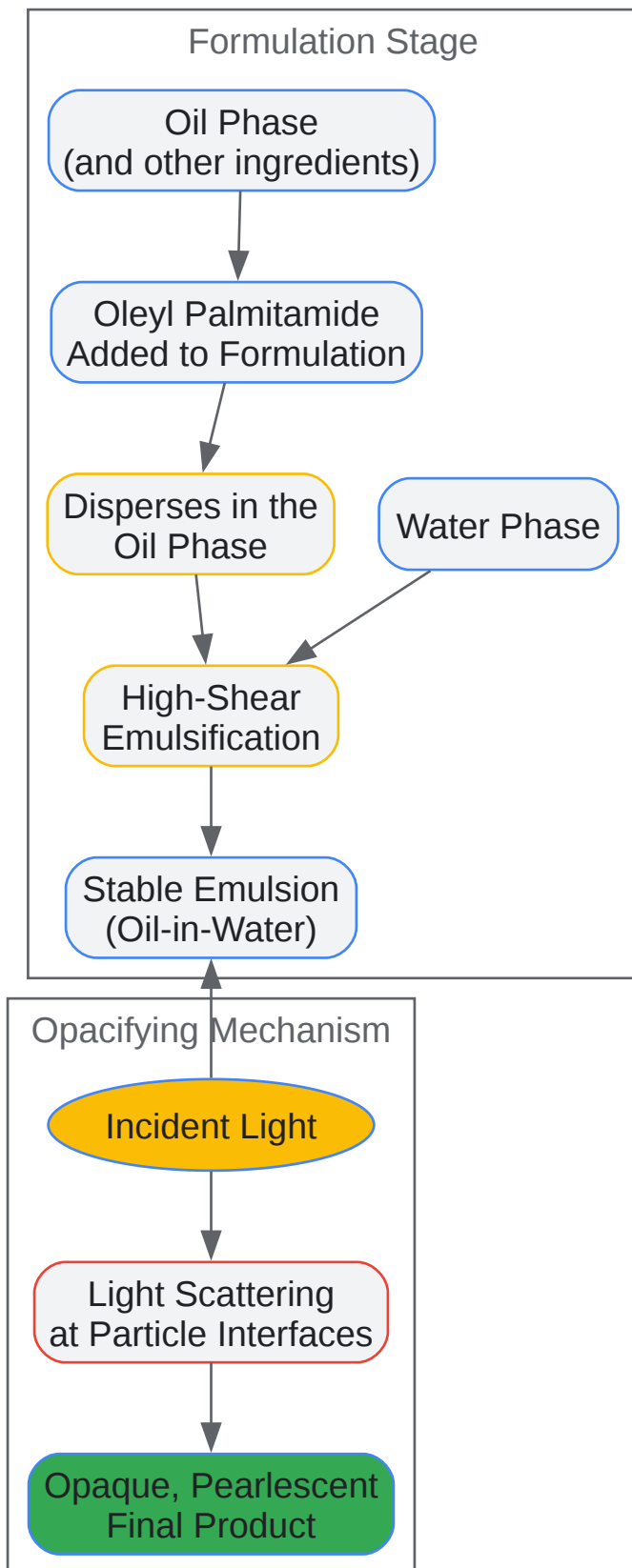
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Oleyl Palmitamide is a versatile amide derivative widely used in cosmetic formulations. The table below summarizes its key characteristics based on the available data:

Property	Description
INCI Name [1]	Oleyl Palmitamide
CAS Number [2]	16260-09-6
Chemical Formula [2]	$C_{34}H_{67}NO$
Primary Functions [2] [1]	Opacifying Agent, Viscosity Controlling Agent
Other Functions	Slip agent, antiblocking agent, release agent [2].
Typical Applications	Skincare creams, lotions, and other personal care formulations [3].
Regulatory Status	Regulated as a cosmetic ingredient; subject to regional regulations (e.g., EU Cosmetics Regulation) [1].

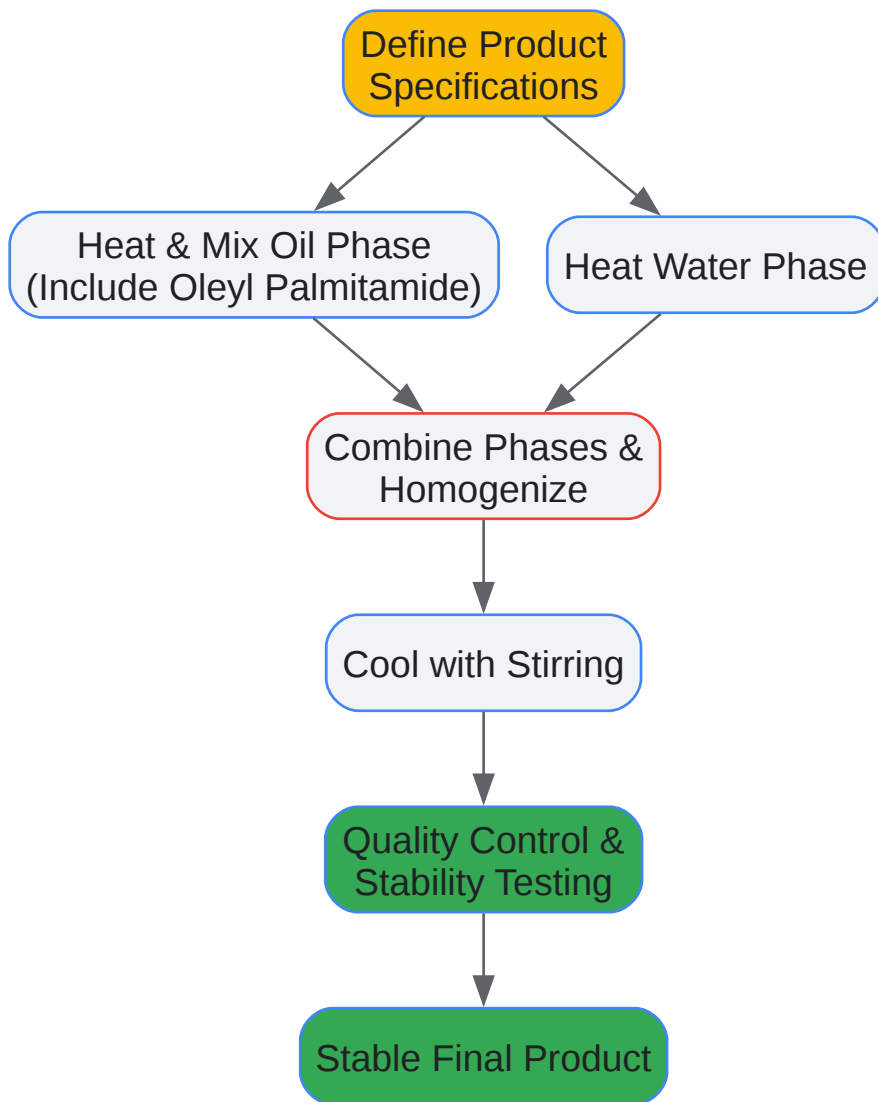
Proposed Functional Mechanism and Workflow

The following diagrams illustrate the proposed functional role of **Oleyl Palmitamide** in a cosmetic emulsion and a general development workflow for formulating with it.



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Oleyl Palmitamide Functional Role in Emulsion



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Cosmetic Formulation Development Workflow

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References

1. OLEYL PALMITAMIDE – Ingredient [cosmileurope.eu]
2. Oleyl palmitamide (Cas 16260-09-6) [parchem.com]
3. Oleyl Palmitamide Market Insights and Forecast to 2033 [linkedin.com]

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